

The Role of Carbon-15 in Advancing Nuclear Physics: A Technical Guide

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Introduction: **Carbon-15** (¹⁵C) is a short-lived, neutron-rich radioisotope of carbon of significant interest in the field of nuclear physics. Comprising 6 protons and 9 neutrons, its nuclear structure and properties provide a unique laboratory for testing and refining our understanding of the nuclear shell model, especially in regions far from stability.[1][2][3] Its primary importance stems from its characterization as a one-neutron halo nucleus, where a single neutron is weakly bound to a stable ¹⁴C core.[4] This distinct structure profoundly influences its reaction dynamics and decay characteristics, making ¹⁵C a crucial subject for experimental and theoretical investigation. This guide provides an in-depth overview of the properties, experimental study, and theoretical importance of **Carbon-15** for researchers in nuclear physics and related fields.

Core Properties of Carbon-15

Carbon-15 is defined by its fundamental nuclear properties, which have been determined through various experimental techniques. These properties are essential for understanding its structure and behavior in nuclear reactions.



Property	Value	Citations
Composition	6 Protons, 9 Neutrons	[1][2][3]
Half-life	2.449(5) seconds	[3][5]
Decay Mode	100% Beta-minus (β ⁻) decay	[1][5]
Daughter Isotope	¹⁵ N (Nitrogen-15) (Stable)	[1]
Decay Energy (Q-value)	9.7717(8) MeV	[3][5]
Isotopic Mass	15.0105993(9) u	[3]
Mass Excess	9.87318 MeV	[3][6]
Spin and Parity (Jπ)	1/2+	[3][5]
Neutron Separation Energy	1.2181(8) MeV	[3]
Magnetic Dipole Moment	+1.720(9) μN	[3]

The Nuclear Structure of Carbon-15: A One-Neutron Halo

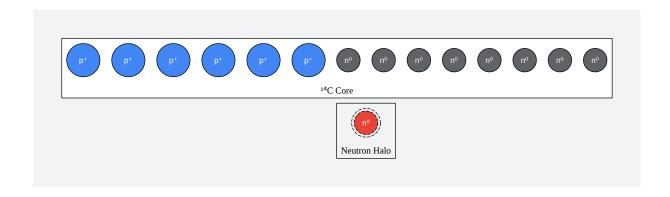
One of the most significant features of **Carbon-15** is its classification as a one-neutron halo nucleus.[4][7] A halo nucleus is an exotic atomic nucleus with a compact core surrounded by a diffuse "halo" of one or more loosely bound nucleons (protons or neutrons), which orbit at a considerable distance from the core.[7]

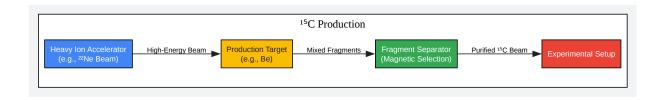
The primary evidence for the halo structure in ¹⁵C includes:

- Low Neutron Separation Energy: The energy required to remove the outermost neutron from ¹⁵C is exceptionally low (1.218 MeV), indicating it is weakly bound.[3]
- Large Interaction Radius: Experiments involving reactions with ¹⁵C have revealed an anomalously large interaction cross-section, suggesting a spatially extended neutron distribution far beyond the ¹⁴C core.

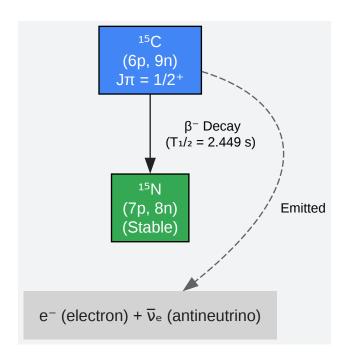


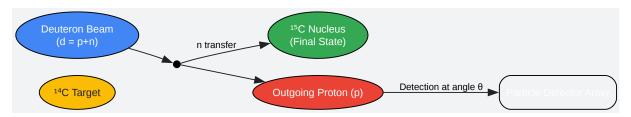
• Valence Neutron Orbital: The ground state spin-parity of 1/2+ suggests the valence neutron primarily occupies the 2s₁/₂ orbital, which, being an s-wave state, lacks a centrifugal barrier and allows the neutron's wave function to extend to a large radius.











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